

2-Fluoro-5-(trifluoromethyl)benzyl bromide

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-5-(trifluoromethyl)benzyl
bromide

Cat. No.: B1302108

[Get Quote](#)

A Technical Guide to 2-Fluoro-5-(trifluoromethyl)benzyl bromide

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Fluoro-5-(trifluoromethyl)benzyl bromide**, a fluorinated organic compound of significant interest to researchers and professionals in the fields of drug development and chemical synthesis.

Core Properties and Identifiers

2-Fluoro-5-(trifluoromethyl)benzyl bromide is a halogenated benzene derivative.^[1] Its key properties and identifiers are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
Molecular Formula	C ₈ H ₅ BrF ₄ [1] [2] [3] [4]
Molecular Weight	257.026 g/mol [1] [3]
CAS Number	220239-69-0 [1] [2] [3] [4]
Synonyms	2-Fluoro-5-trifluoromethylbenzyl bromide, 2-Bromomethyl-1-fluoro-4-trifluoromethylbenzene [2] [4]
Physical Form	Liquid or Solid [1] [3]
Purity	97% - 98% [1] [2]
InChI Key	BYRMZRWUEAESEZ-UHFFFAOYSA-N [1]
SMILES String	<chem>Fc1ccc(cc1CBr)C(F)(F)F</chem>

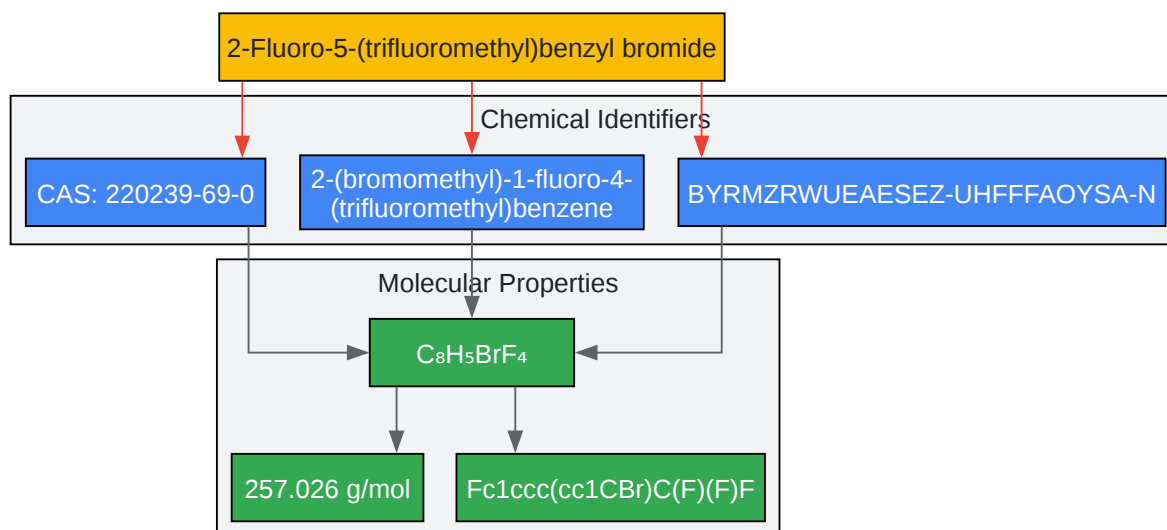
Experimental Protocols and Applications

Detailed experimental protocols for **2-Fluoro-5-(trifluoromethyl)benzyl bromide** are application-specific and are typically found within published research literature. As a chemical reagent, it primarily serves as a building block in the synthesis of more complex molecules. Its application can be seen in the development of novel pharmaceutical compounds and other specialty chemicals.

Due to the nature of this compound as a chemical intermediate, there are no established signaling pathways directly associated with it. The biological activity of its derivatives would be dependent on the final molecular structure.

Chemical Identity and Properties Relationship

The following diagram illustrates the logical relationship between the various identifiers and the fundamental properties of **2-Fluoro-5-(trifluoromethyl)benzyl bromide**.



[Click to download full resolution via product page](#)

Caption: Relationship between identifiers and properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Fluoro-5-(trifluoromethyl)benzyl bromide | CymitQuimica [cymitquimica.com]
- 2. labsolu.ca [labsolu.ca]
- 3. Page loading... [wap.guidechem.com]
- 4. pschemicals.com [pschemicals.com]

- To cite this document: BenchChem. [2-Fluoro-5-(trifluoromethyl)benzyl bromide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1302108#2-fluoro-5-trifluoromethyl-benzyl-bromide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1302108#2-fluoro-5-trifluoromethyl-benzyl-bromide-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com